Application Note: Ravoxertinib Besylate (GDC-0994) In Vitro Assay Protocol[1]

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Compound of Interest	
Compound Name:	*Ravoxertinib besylate*
CAS No.:	*1817728-45-2*
Cat. No.:	*B12276182*

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Abstract & Mechanism of Action

Ravoxertinib (GDC-0994) is a potent, selective, orally bioavailable inhibitor of ERK1 and ERK2 kinases.[1][2] Unlike upstream MEK inhibitors, Ravoxertinib directly targets the ATP-binding pocket of ERK1/2, preventing the phosphorylation of downstream substrates.

Critical Mechanistic Distinction: Unlike Type I ERK inhibitors (e.g., Ulixertinib) or Type II inhibitors that may induce feedback hyper-phosphorylation of ERK (p-ERK accumulation) due to the relief of negative feedback loops, Ravoxertinib typically does not cause significant accumulation or depletion of p-ERK (T202/Y204) in many contexts.[3] Therefore, p-ERK is an unreliable marker for target engagement.[3] This protocol prioritizes p-p90RSK (Ser380) as the validated pharmacodynamic biomarker.[3]

Key Compound Properties

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Property	Specification
Compound Name	Ravoxertinib Besylate (GDC-0994 Besylate)
Active Moiety	Ravoxertinib (Free Base)
Target	ERK1 (IC50 ~1.1 nM), ERK2 (IC50 ~0.3 nM)
MW (Besylate Salt)	599.04 g/mol (Use this for molarity calc.)[3][4][5]
MW (Free Base)	440.86 g/mol
Solubility	DMSO (>20 mg/mL); Insoluble in Water
Storage	-80°C (Stock in DMSO, >1 year); -20°C (Powder)

Material Preparation

Reconstitution (Critical Step)

Many commercial vendors supply the Besylate salt to improve stability.[3] You must account for the salt weight to ensure accurate micromolar (

M) concentrations.[3]

Protocol for 10 mM Stock Solution:

- Calculate Mass: Check if your vial contains 1 mg, 5 mg, or 10 mg of the Besylate form.
- Solvent: Use anhydrous DMSO (Dimethyl Sulfoxide).[3] Avoid water-containing buffers for the stock.[3]
- Volume Calculation:

  [3]

  - Example: To dissolve 5 mg of **Ravoxertinib Besylate** to 10 mM:

    [3]

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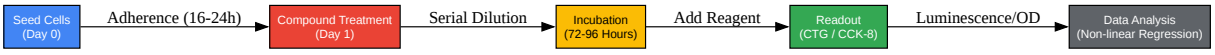
- Mixing: Vortex for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 5 minutes.
- Aliquot: Dispense into 20–50

  L aliquots to avoid freeze-thaw cycles. Store at -80°C.

Assay 1: Cellular Viability (IC50 Determination)

Objective: Determine the antiproliferative potency (IC50) in MAPK-driven cancer cell lines (e.g., A375 [BRAF V600E], HT29 [BRAF V600E], or HCT116 [KRAS mut]).[3]

Workflow Diagram



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Caption: Standard 4-day viability workflow. Ensure cells are in log-phase growth before treatment.[3]

Detailed Protocol

- Cell Seeding (Day 0):
  - Harvest cells and count viability (>95% required).[3]
  - Seed 500–3,000 cells/well (cell line dependent) in 96-well plates.
  - Expert Tip: For A375, use ~1,000 cells/well.[3] For slower growing lines, increase density.[3]
  - Volume: 90

    L complete medium.[3] Incubate O/N at 37°C.
- Compound Dilution (Day 1):

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- Prepare a 1000x compound plate in DMSO (e.g., 9-point series, 1:3 dilution starting at 10 mM).
- Dilute 1:1000 into culture medium to create 1x working solutions (Final DMSO = 0.1%).
- Dose Range: Recommended top concentration 10

  M down to 0.5 nM.[3]
- Add 10

  L of 10x diluted compound to the 90

  L cell volume (or swap media completely if using 1x).

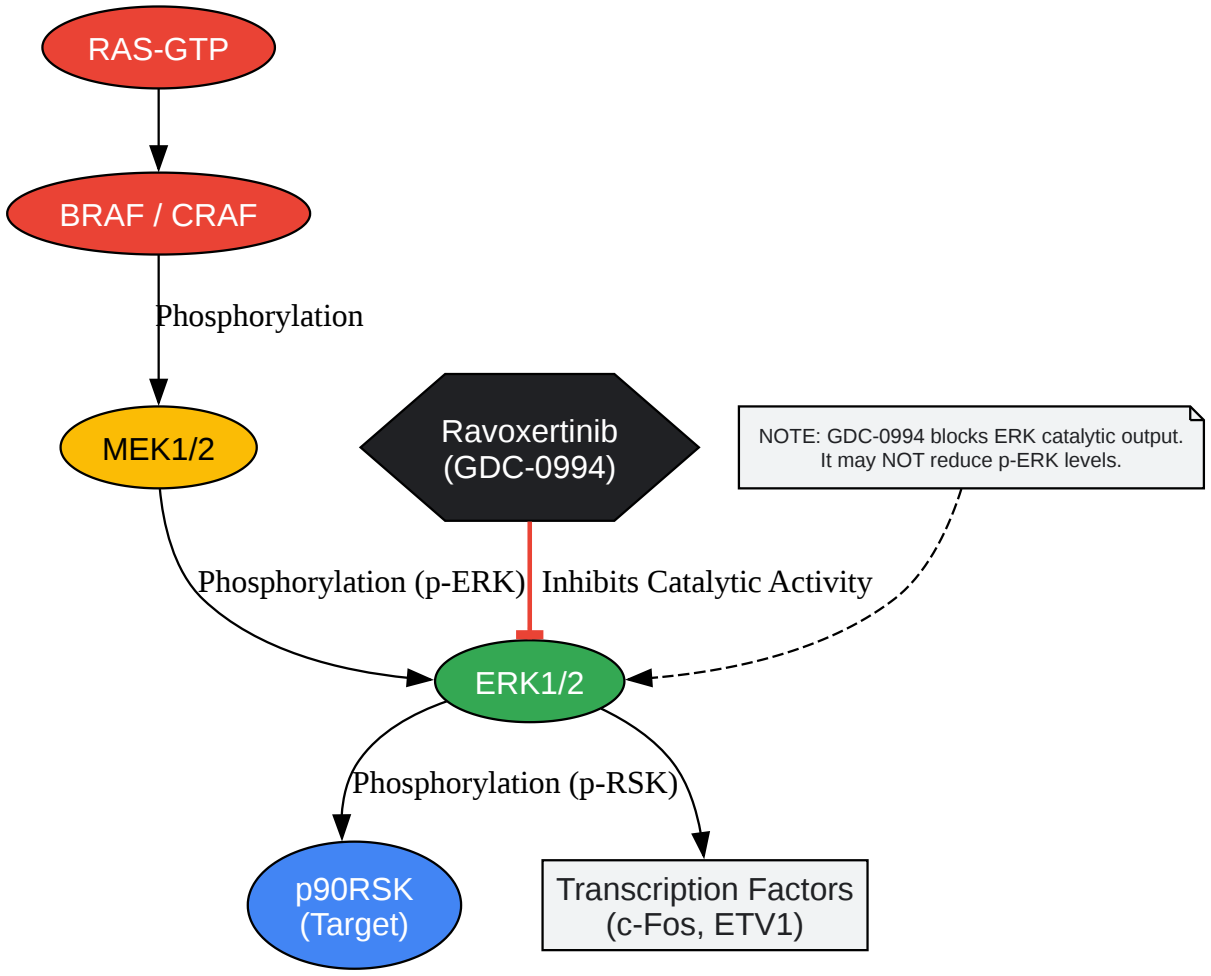
- Incubation:
  - Incubate for 72 hours (fast growers) to 96 hours (slow growers).
- Readout (Day 4/5):
  - Add CellTiter-Glo (CTG) or CCK-8 reagent.[3]
  - Shake plate for 2 mins (CTG) to lyse cells.
  - Read Luminescence (CTG) or Absorbance at 450 nm (CCK-8).[3]
- Analysis:
  - Normalize to DMSO control (100%) and Blank (0%).
  - Fit curve using log(inhibitor) vs. response -- Variable slope (4 parameters).

Assay 2: Pharmacodynamic Validation (Western Blot)

Objective: Confirm pathway inhibition.[3] Primary Marker:p-p90RSK (Ser380).[3] Secondary Marker: p-ERK1/2 (Thr202/Tyr204) – Note: Levels may remain unchanged.[3]

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Signaling Pathway & Inhibition Logic



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Caption: Ravoxertinib binds ERK1/2, blocking phosphorylation of downstream RSK.[3][6] p-ERK levels may persist despite inhibition.[3]

Detailed Protocol

- Seeding: Seed

  cells in 6-well plates. Allow to attach O/N.

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- Treatment:
  - Treat with Ravoxertinib at 0, 10, 30, 100, 300, 1000 nM for 2 to 4 hours.
  - Expert Tip: Short exposure (2h) is sufficient to see p-RSK loss.[3] Long exposure (24h) checks for sustained inhibition and feedback loops.
- Lysis:
  - Wash with ice-cold PBS containing Phosphatase Inhibitors (Na3VO4, NaF).[3]
  - Lyse in RIPA buffer + Protease/Phosphatase Inhibitor Cocktail.[3][6]
  - Crucial: Keep lysates on ice at all times to preserve phosphorylation status.[3]
- Western Blotting:
  - Load 20–30

    g protein/lane.[3]
  - Antibodies:
    - Anti-p-p90RSK (Ser380): (e.g., CST #11989).[3] Expect dose-dependent decrease.[3]
    - Anti-p-ERK1/2 (T202/Y204): (e.g., CST #4370).[3] Expect no change or slight decrease (cell line dependent).[3]
    - Anti-Total ERK1/2: Loading control.
    - Anti-DUSP6: (Optional) Downstream transcriptional target; levels decrease after 24h.[3]

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
No change in p-ERK	Mechanism of Action	This is normal for GDC-0994. Blot for p-RSK (S380) to verify activity.
High IC50 (>5 M)	Cell Line Resistance	Ensure cell line is MAPK-dependent (BRAF/RAS mutant).[3] WT cells are less sensitive.[3][6]
Precipitation in Media	High Concentration	Do not exceed 10 M in assay media.[3] Keep DMSO < 0.5%.[3]
Inconsistent Viability	Evaporation	Fill outer wells of 96-well plate with PBS (edge effect).

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